

Safeguarding Your Research: Proper Disposal of Boc-Lys(Z)-OH (DCHA)

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Compound of Interest

Compound Name: Boc-Lys(Z)-OH (DCHA)

Cat. No.: B102004

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **Boc-Lys(Z)-OH (DCHA)**, a common reagent in peptide synthesis. Adherence to these procedures will help minimize risks and ensure that waste is managed in an environmentally responsible manner.

Immediate Safety and Disposal Plan

The primary and mandated method for the disposal of **Boc-Lys(Z)-OH (DCHA)** is through a certified hazardous waste management service. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Key Compound Data

A summary of important data for **Boc-Lys(Z)-OH (DCHA)** is provided below.

Property	Value
Chemical Name	N α -Carbobenzyloxy-N ϵ -Boc-L-lysine dicyclohexylamine salt[1]
Synonyms	Z-Lys(Boc)-OH DCHA, Cbz-Lys(Boc)-OH DCHA[1][2]
CAS Number	2212-76-2[1]
Molecular Formula	C ₃₁ H ₅₁ N ₃ O ₆ [1]
Appearance	White powder
Storage Temperature	-20°C
Incompatibilities	Strong oxidizing reagents, Strong acids[1]
Hazardous Decomposition	Oxides of carbon (CO, CO ₂) and nitrogen (NO, NO ₂ , ...)[1][3]

Experimental Protocol: Waste Disposal Procedure

This protocol outlines the step-by-step methodology for the safe disposal of **Boc-Lys(Z)-OH (DCHA)** waste.

Objective: To safely collect, label, and arrange for the disposal of **Boc-Lys(Z)-OH (DCHA)** waste in accordance with institutional and regulatory standards.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves.
- Designated, sealable, and clearly labeled hazardous waste container compatible with the chemical.
- Weigh boats, spatulas, and other contaminated disposable items.
- Chemical fume hood.

Procedure:

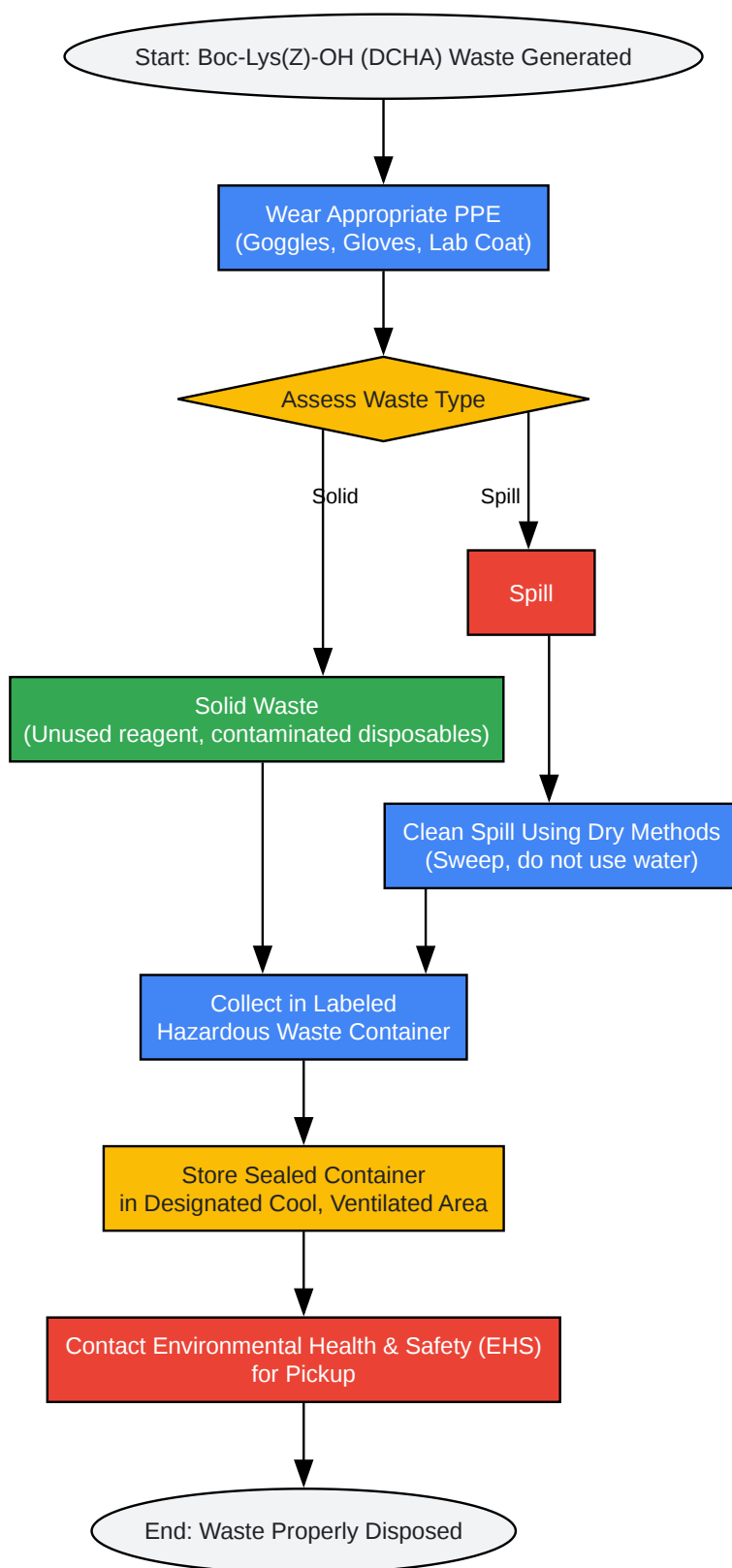
- Personal Protective Equipment (PPE): Before handling the waste, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.^[1]
- Waste Segregation and Collection:
 - Perform all handling of the solid waste within a certified chemical fume hood to avoid dust inhalation.^[1]
 - Collect all solid waste of **Boc-Lys(Z)-OH (DCHA)**, including residual amounts from original containers and any contaminated disposable items (e.g., weigh boats, spatulas), in a dedicated, sealable hazardous waste container.
 - For spills, do not use water. Gently sweep the solid material into the designated hazardous waste container.^[1]
- Labeling:
 - Clearly label the hazardous waste container with the words "Hazardous Waste".
 - Include the full chemical name: "N α -Carbobenzyloxy-N ϵ -Boc-L-lysine dicyclohexylamine salt" and the CAS number "2212-76-2".
 - Indicate the approximate amount of waste in the container.
- Storage of Waste:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and cool area.
 - Ensure the storage area is away from incompatible materials such as strong oxidizing agents and strong acids.^[1]
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.

- Follow all institutional procedures for waste manifest and handover.

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.^{[1][4]}

Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **Boc-Lys(Z)-OH (DCHA)**.



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Caption: Disposal workflow for **Boc-Lys(Z)-OH (DCHA)**.

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